FTI-2148 In Vivo Application Notes and Protocols for Mouse Models

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Compound of Interest

Compound Name: *FTI-2148*

Cat. No.: *B1674167*

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These application notes provide a comprehensive overview of the in vivo use of **FTI-2148**, a dual farnesyltransferase (FTase) and geranylgeranyltransferase I (GGTase I) inhibitor, in various mouse models of cancer. The following sections detail reported dosages, administration protocols, and the underlying signaling pathways affected by this compound.

Quantitative Data Summary

The following tables summarize the quantitative data from preclinical studies involving **FTI-2148** administration in mouse models.

Table 1: **FTI-2148** Dosage and Administration in Mouse Cancer Models

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Mouse Model	Dosage	Administration Route	Treatment Schedule	Outcome
ras Transgenic Breast Cancer	100 mg/kg/day	Subcutaneous (SC) injection	14 days	Induced regression of mammary carcinomas by 87 ± 3%[1]
ras Transgenic Breast Cancer	100 mg/kg/day	Subcutaneous (SC) injection	4 days	Resulted in 85-88% inhibition of FTase activity in breast tumors with no inhibition of GGTase I[1]
Human Xenograft Nude Mouse Model	25 mg/kg/day	Subcutaneous (SC) mini-pump	14 days	Inhibited tumor growth by 77%[1][2]
Human Lung Adenocarcinoma A-549 Xenograft	25 or 50 mg/kg/day	Intraperitoneal (IP) mini-pump	Started on day 15, stopped on day 45, and restarted on days 53-83	Inhibited tumor growth by 91%[1][2]

Signaling Pathway

FTI-2148 is a potent inhibitor of farnesyltransferase (FTase) and, to a lesser extent, geranylgeranyltransferase I (GGTase I). These enzymes are crucial for the post-translational modification of several proteins, most notably members of the Ras superfamily of small GTPases. This modification, known as prenylation, involves the attachment of either a farnesyl or a geranylgeranyl isoprenoid tail to a cysteine residue at the C-terminus of the target protein. Prenylation is essential for the proper membrane localization and subsequent activation of these signaling proteins. By inhibiting FTase and GGTase I, **FTI-2148** prevents the prenylation of key oncogenic proteins like Ras, thereby disrupting their downstream signaling cascades that are critical for cell proliferation, survival, and differentiation.

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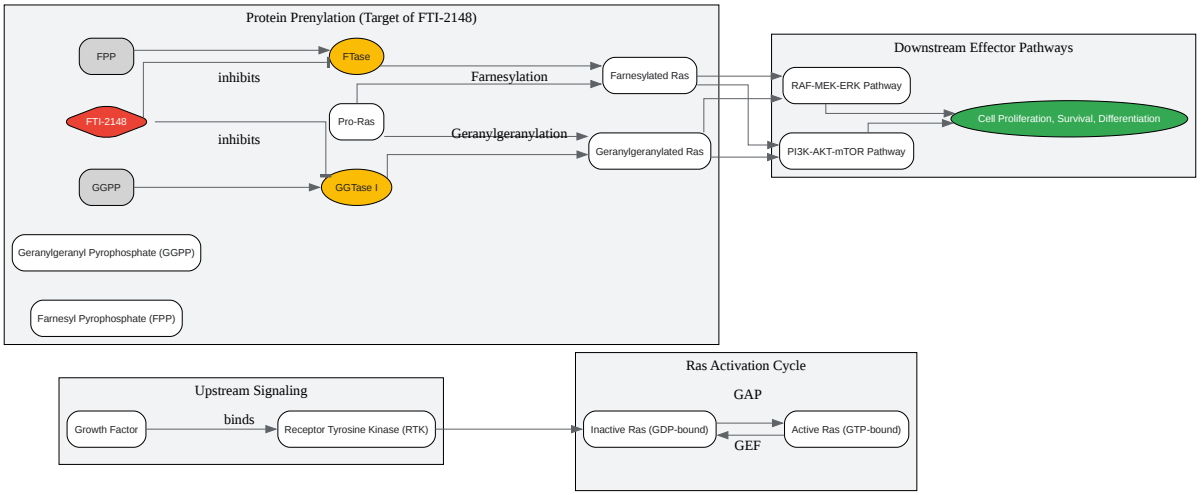

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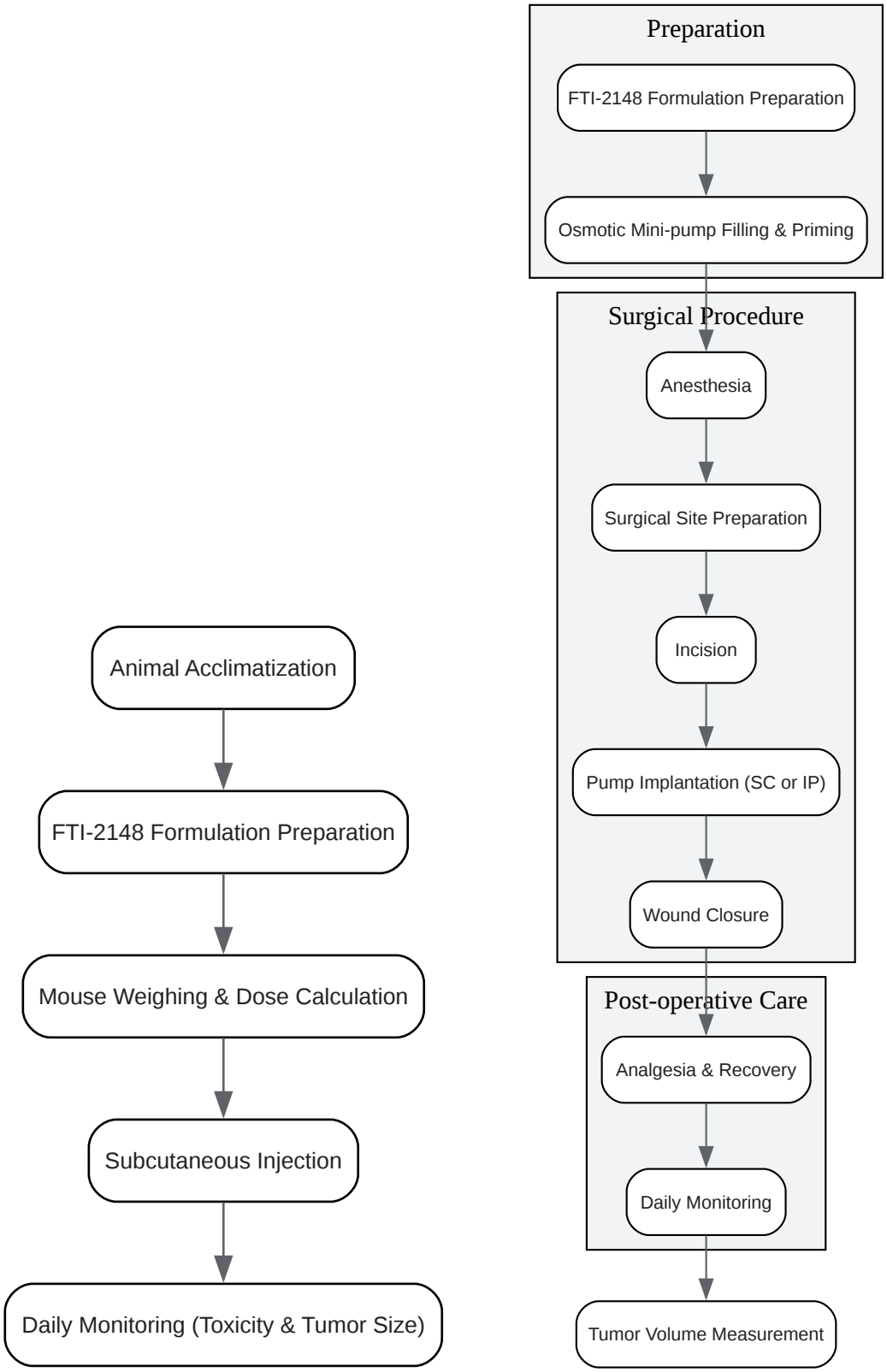

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